

# Essential Safety and Operational Guide for Handling Butanamide, N-phenyl-

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## Compound of Interest

Compound Name: Butanamide, N-phenyl-

Cat. No.: B073798

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Butanamide, N-phenyl-** (CAS No. 1129-50-6). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **Butanamide, N-phenyl-** is provided below for quick reference.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO
Molecular Weight	163.22 g/mol [1]
CAS Number	1129-50-6[1][2][3][4][5][6]
Melting Point	97°C[3]
Boiling Point	325.8°C at 760 mmHg[3]
Flash Point	190.9°C[3]
Density	1.049 g/cm <sup>3</sup> [3]

## Toxicity Data

The following table summarizes the available acute toxicity data for **Butanamide, N-phenyl-**.

Test Type	Species	Route	Dose
LD (Lethal Dose)	Rat	Oral	>500 mg/kg
LD50 (Lethal Dose, 50%)	Mouse	Oral	1630 mg/kg

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **Butanamide, N-phenyl-**. The following table outlines the recommended PPE.

Body Part	Recommended Protection	Specification/Standard
Eyes/Face	Safety glasses with side-shields or goggles. A face shield is recommended when there is a risk of splashing.	Must meet ANSI Z87.1 standards. <a href="#">[7]</a>
Skin/Body	Chemical-resistant lab coat, long pants, and closed-toe shoes. For larger quantities or where splashing is likely, a chemical-resistant apron is recommended.	---
Hands	Chemical-resistant gloves (e.g., nitrile). It is crucial to consult the glove manufacturer's resistance guide for the specific chemical and breakthrough time.	---
Respiratory	A NIOSH-approved respirator is required if working in a poorly ventilated area or if dusts are generated.	---

## Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage procedures is essential to minimize exposure and ensure the stability of the chemical.

### Handling:

- Work in a well-ventilated area, preferably within a certified laboratory chemical fume hood.[\[8\]](#)
- Avoid the formation of dust and aerosols.
- Wash hands thoroughly after handling.[\[9\]](#)

- Do not eat, drink, or smoke in the work area.[\[9\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[9\]](#)

#### Storage:

- Store in a tightly closed, labeled container.[\[8\]](#)
- Keep in a cool, dry, and well-ventilated area.[\[8\]](#)
- Segregate from incompatible materials.

## First Aid Measures

In the event of exposure, immediate first aid is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air at once. If breathing has stopped, perform artificial respiration. Seek immediate medical attention. <a href="#">[10]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. <a href="#">[10]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Seek immediate medical attention. <a href="#">[11]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. <a href="#">[12]</a>

## Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

#### Waste Collection:

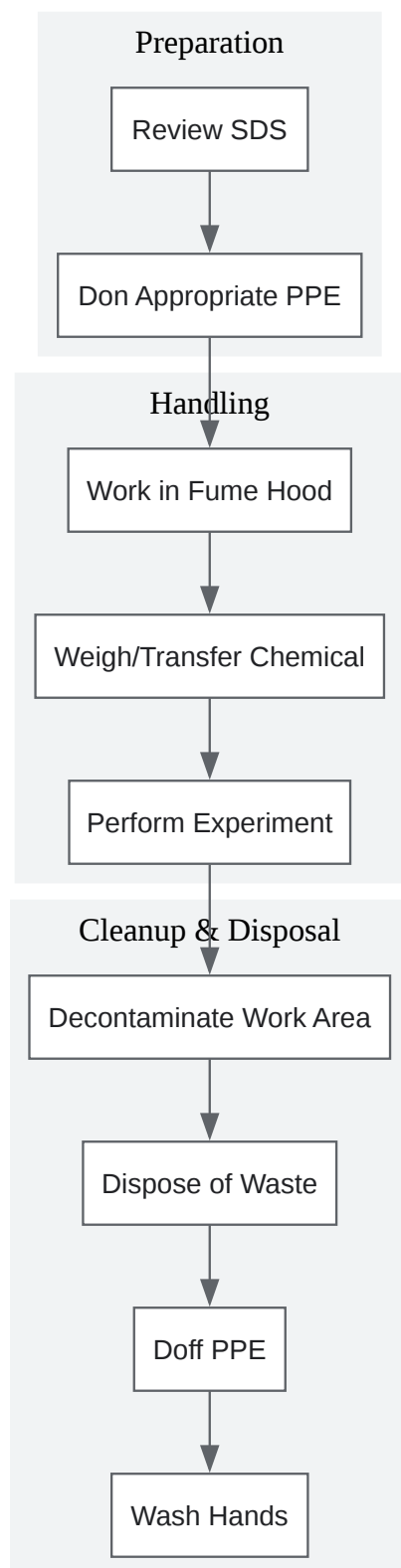
- Collect waste **Butanamide, N-phenyl-** and any contaminated materials in a designated, labeled, and sealed container.
- The container must be compatible with the chemical.
- Store waste containers in a well-ventilated area, away from incompatible materials.[\[13\]](#)

#### Disposal Procedure:

- Do not dispose of **Butanamide, N-phenyl-** down the drain or in the regular trash.
- Arrange for disposal through a licensed hazardous waste disposal company.
- Empty containers must be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste before the container can be disposed of as non-hazardous waste.

## Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Butanamide, N-phenyl-**.



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Caption: Workflow for Safe Handling of **Butanamide, N-phenyl-**.

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